

Application Notes and Protocols for BFH772 in DMSO

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Compound of Interest

Compound Name: BFH772

Cat. No.: B1666941

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Topic: Long-term Stability of **BFH772** in Dimethyl Sulfoxide (DMSO)

Audience: Researchers, scientists, and drug development professionals.

Introduction

BFH772 is a potent and selective oral inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), a key mediator of angiogenesis.^{[1][2][3]} With an IC₅₀ value of approximately 3 nM, it is a valuable tool in cancer research and drug development.^{[1][2][3]} Given that DMSO is the most common solvent for storing small molecule inhibitors for in vitro and in vivo studies, understanding the long-term stability of **BFH772** in DMSO is critical for ensuring the accuracy and reproducibility of experimental results.

These application notes provide a comprehensive guide to the stability of **BFH772** in DMSO, including recommended storage conditions, factors that influence its stability, and detailed protocols for conducting stability assessments.

Chemical Properties of BFH772

Property	Value	Reference
Formula	C23H16F3N3O3	[1]
Molecular Weight	439.39 g/mol	[1]
CAS Number	890128-81-1	[1]
Solubility in DMSO	76 - 87 mg/mL (173 - 198 mM)	[1][3]

Factors Influencing the Stability of Small Molecules in DMSO

Several environmental factors can affect the stability of small molecules like **BFH772** when stored in DMSO.[4]

- **Water Content:** DMSO is highly hygroscopic and readily absorbs moisture. The presence of water can lead to the hydrolysis of susceptible compounds.[4][5][6] Studies have shown that water is a more significant contributor to compound degradation than oxygen.[6]
- **Temperature:** Storage temperature is a critical factor. While lower temperatures are generally better for long-term storage, the stability of compounds can vary.[7] Storing DMSO solutions at 4°C is not recommended as DMSO freezes at approximately 18.5°C, and repeated freeze-thaw cycles can introduce moisture.[7]
- **Freeze-Thaw Cycles:** While many compounds are stable through multiple freeze-thaw cycles, it is best practice to aliquot stock solutions to minimize potential degradation and moisture introduction.[1][7][8]
- **Light Exposure:** Photolabile compounds can degrade upon exposure to light. Storing solutions in amber or light-blocking containers is recommended.
- **Container Material:** Studies have shown no significant difference in compound recovery between glass and polypropylene containers for up to 5 months at room temperature.[5][6][9]

Recommended Storage Conditions for BFH772 in DMSO

Based on available data for **BFH772** and general guidelines for small molecule storage, the following conditions are recommended:

Storage Condition	Recommended Duration	Rationale	Reference
-20°C	Up to 1 year	Optimal for long-term stability.	[2]
-80°C	Up to 2 years	Preferred for very long-term archival storage.	[2]
Room Temperature	Not Recommended	Significant degradation may occur.	[7][10]

Key Recommendations:

- Prepare stock solutions in anhydrous DMSO.[5]
- Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles.[1][7]
- Use tightly sealed, amber vials to protect from moisture and light.[5]

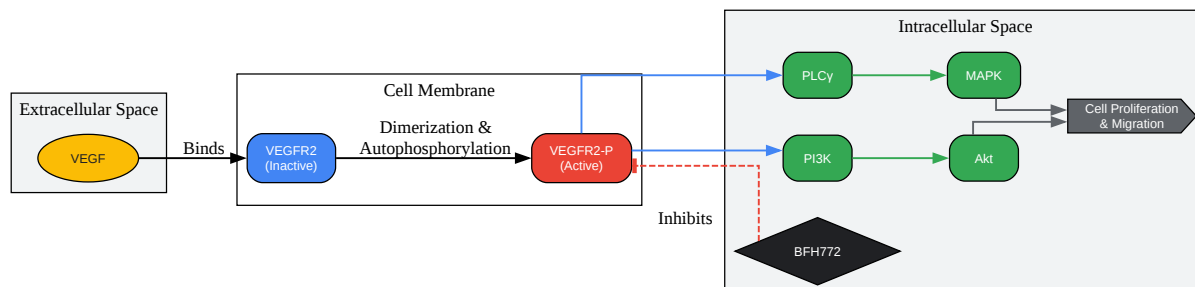
Quantitative Data on Small Molecule Stability in DMSO

While specific long-term stability data for **BFH772** is not extensively published, the following table summarizes findings from studies on diverse sets of small molecules in DMSO, which can serve as a general guideline.

Storage Condition	Duration	Observation	Reference
Room Temperature	1 year	52% of compounds remained stable.	[7][10]
4°C (in 90% DMSO/10% Water)	2 years	85% of compounds remained stable.	[7][11]
-15°C	11 Freeze-Thaw Cycles	No significant compound loss was observed.	[6]
40°C (Accelerated Study)	15 weeks	Most compounds were found to be stable.	[6][9]

Signaling Pathway of BFH772

BFH772 is a potent inhibitor of VEGFR2. The binding of Vascular Endothelial Growth Factor (VEGF) to VEGFR2 on the surface of endothelial cells triggers receptor dimerization and autophosphorylation of specific tyrosine residues in the cytoplasmic domain. This initiates a cascade of downstream signaling pathways, including the PLCγ-PKC-MAPK and the PI3K-Akt pathways, which ultimately lead to endothelial cell proliferation, migration, and survival, key processes in angiogenesis. **BFH772** exerts its anti-angiogenic effects by blocking this initial phosphorylation event.



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Caption: **BFH772** inhibits the VEGF-induced VEGFR2 signaling pathway.

Experimental Protocols

Protocol for Preparation of **BFH772** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BFH772** in DMSO.

Materials:

- **BFH772** powder (MW: 439.39 g/mol)
- Anhydrous DMSO
- Sterile, amber microcentrifuge tubes or glass vials
- Vortex mixer
- Calibrated balance and weigh paper

Procedure:

- Weigh out the required amount of **BFH772** powder. For 1 mL of a 10 mM solution, weigh 4.39 mg.
- Transfer the powder to a sterile vial.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration.
- Vortex the solution until the **BFH772** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.^[2]
- Aliquot the stock solution into single-use, tightly sealed amber vials.
- Label the vials clearly with the compound name, concentration, date, and store at -20°C or -80°C.

Protocol for Assessing the Long-Term Stability of **BFH772** in DMSO

This protocol outlines a method to evaluate the stability of **BFH772** in DMSO over time using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

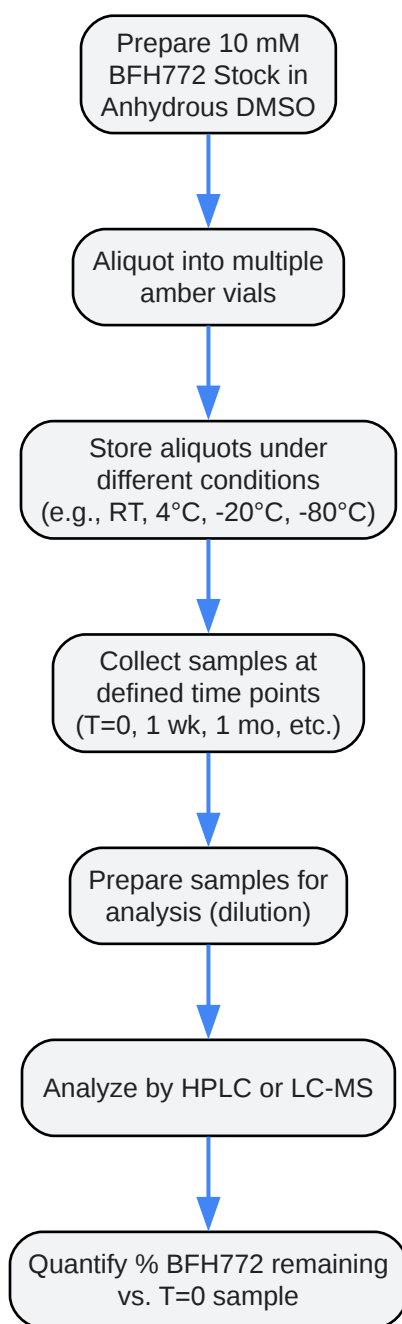
Objective: To determine the percentage of **BFH772** remaining after storage under various conditions.

Materials:

- **BFH772** in DMSO stock solution (e.g., 10 mM)
- Anhydrous DMSO
- Amber glass vials
- HPLC or LC-MS system
- Appropriate HPLC column (e.g., C18)
- Mobile phases (e.g., Acetonitrile and water with 0.1% formic acid)

- Internal Standard (IS) stock solution (optional but recommended)

Experimental Workflow:



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Caption: Workflow for assessing **BFH772** stability in DMSO.

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **BFH772** in anhydrous DMSO (e.g., 10 mM) as described in Protocol 7.1.
 - Aliquot the solution into multiple amber vials for each storage condition to be tested (e.g., room temperature, -20°C, and a condition with repeated freeze-thaw cycles).
 - Prepare a "Time 0" (T=0) sample by immediately diluting an aliquot to the working concentration for analysis.
- Storage:
 - Store the vials at the designated temperatures.
 - For the freeze-thaw study, cycle a set of vials between -20°C and room temperature daily.
- Sample Collection:
 - At each scheduled time point (e.g., 1 week, 1 month, 3 months, 6 months, 1 year), retrieve one vial from each storage condition.
- Sample Analysis:
 - Allow the samples to equilibrate to room temperature.
 - Dilute the samples to a concentration suitable for the analytical method. If using an internal standard, add it at this step.
 - Analyze the samples by HPLC-UV or LC-MS.
- Data Analysis:
 - Determine the peak area of **BFH772** in each sample.
 - Calculate the percentage of **BFH772** remaining at each time point relative to the T=0 sample.

- Plot the percentage of **BFH772** remaining versus time for each storage condition.
- Analyze chromatograms for the appearance of new peaks, which could indicate degradation products.

Troubleshooting

- Precipitation upon thawing: This may occur if the compound concentration is high or if water has been absorbed. Gently warm and vortex the solution. If precipitation persists, the solution may need to be remade.
- Reduced Potency in Assays: If a decrease in the biological activity of **BFH772** is observed, it may be due to degradation. A stability study should be performed to confirm.
- Variability in Results: Ensure consistent handling of stock solutions, including minimizing the time at room temperature and avoiding exposure to light. Use of aliquots is crucial to minimize variability from freeze-thaw cycles.

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